

# Technical Guide: Safety and Handling of 2-bromo-1,3-dimethoxybenzene

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## Compound of Interest

Compound Name: 2-Bromo-1,3-dimethoxybenzene

Cat. No.: B094514

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **2-bromo-1,3-dimethoxybenzene** (CAS No. 16932-45-9). The information is intended to guide laboratory and research professionals in the safe use, storage, and disposal of this compound, which is primarily used as an intermediate in pharmaceutical and organic synthesis.<sup>[1]</sup>

## Chemical and Physical Properties

**2-bromo-1,3-dimethoxybenzene** is an off-white to pale brown crystalline solid.<sup>[1]</sup> Key physical and chemical properties are summarized below.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>9</sub> BrO <sub>2</sub>
Molecular Weight	217.06 g/mol
Melting Point	90.5-96.5 °C
Boiling Point	273 °C @ 760 Torr
Water Solubility	Insoluble
Appearance	Pale cream to cream to pale brown crystals or powder

(Data sourced from various chemical suppliers)


## Hazard Identification and GHS Classification

It is crucial to understand the potential hazards associated with **2-bromo-1,3-dimethoxybenzene** to ensure appropriate safety measures are implemented. The compound is classified under the Globally Harmonized System (GHS) as follows:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Signal Word: Warning

Pictograms:

 alt text

## Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize risk.

### 3.1 Handling:

- Handle in a well-ventilated place, preferably within a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.
- Wear suitable personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid contact with skin and eyes.

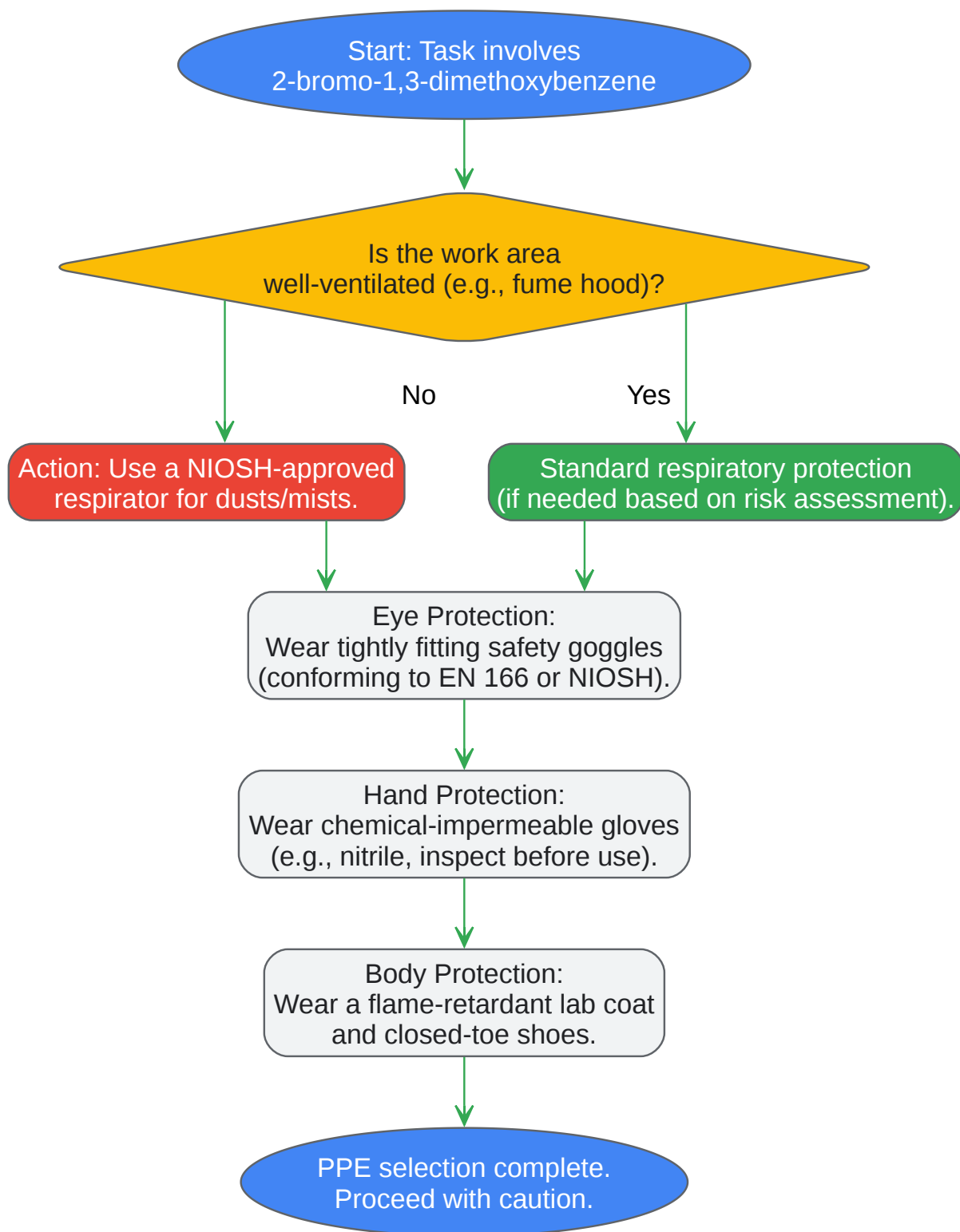
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.
- Use non-sparking tools and prevent fire caused by electrostatic discharge.

### 3.2 Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed to prevent moisture ingress.
- Store away from incompatible materials, such as strong oxidizing agents.<sup>[1]</sup>
- Store apart from foodstuff containers.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following diagram outlines a logical workflow for selecting the correct PPE when handling **2-bromo-1,3-dimethoxybenzene**.



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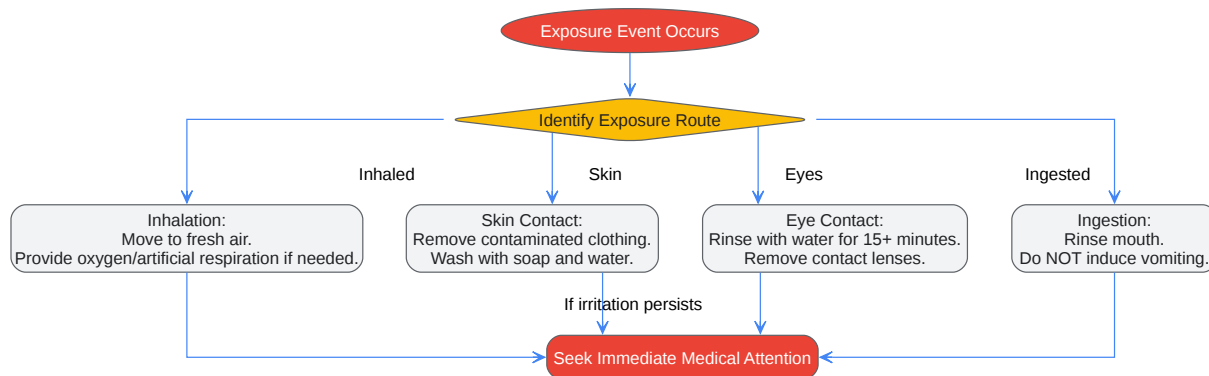
Caption: PPE Selection Workflow for **2-bromo-1,3-dimethoxybenzene**.

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.
Eye Contact	Rinse cautiously with pure water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

The following diagram provides a decision-making workflow for first aid response.



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Caption: First Aid Decision Workflow for Exposure Incidents.

## Fire Fighting and Accidental Release Measures

### 6.1 Fire Fighting:

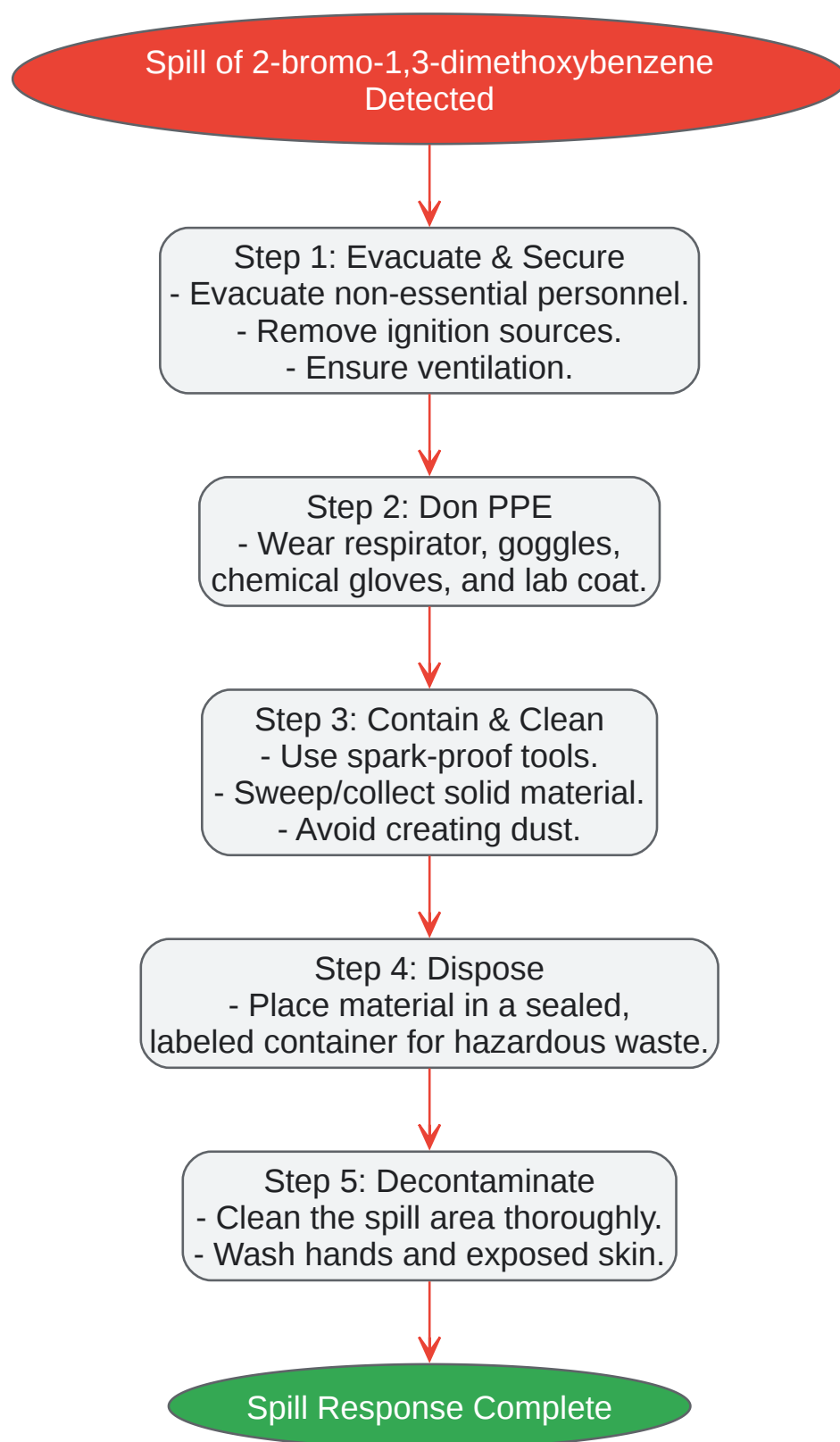
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides and hydrogen bromide.
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.

### 6.2 Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid dust formation and contact with the material. Remove all sources of ignition.

- **Containment and Cleanup:** Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal. Avoid generating dust. Adhered or collected material should be promptly disposed of in accordance with local regulations.

The workflow for responding to an accidental spill is outlined below.



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Caption: Accidental Release Response Workflow.

## Experimental Protocols

**2-bromo-1,3-dimethoxybenzene** is a valuable intermediate for forming carbon-carbon bonds, particularly in biaryl synthesis.[2] A common application is the Suzuki-Miyaura cross-coupling reaction. The following is a representative protocol.

Objective: To synthesize a biaryl compound via a Suzuki-Miyaura cross-coupling reaction between **2-bromo-1,3-dimethoxybenzene** and an arylboronic acid.

Materials:

- **2-bromo-1,3-dimethoxybenzene** (1.0 equiv.)
- Arylboronic acid (1.2-1.5 equiv.)
- Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>, 1-5 mol%)
- Base (e.g., K<sub>2</sub>CO<sub>3</sub>, Cs<sub>2</sub>CO<sub>3</sub>, 2.0-3.0 equiv.)
- Anhydrous, degassed solvent (e.g., Toluene/Water or 1,4-Dioxane/Water mixture)

Methodology:

--- SAFETY PRECAUTIONS ---

- This reaction must be conducted under an inert atmosphere (Argon or Nitrogen) in a chemical fume hood.
- All glassware must be flame-dried or oven-dried before use to remove moisture.
- Adhere to all PPE requirements outlined in Section 4.
- Palladium catalysts are toxic and should be handled with care.

Reaction Setup:

- To a dry Schlenk flask or sealed reaction tube, add **2-bromo-1,3-dimethoxybenzene** (1.0 equiv.), the selected arylboronic acid (1.2-1.5 equiv.), and the base (2.0-3.0 equiv.).

- Evacuate and backfill the flask with an inert gas (e.g., Argon) at least three times to ensure an oxygen-free atmosphere.
- Under a positive flow of the inert gas, add the palladium catalyst (1-5 mol%).
- Add the anhydrous, degassed solvent system (e.g., a 4:1 mixture of Toluene and Water) via syringe.

#### Reaction Execution:

- Seal the reaction vessel and place it in a pre-heated oil bath.
- Stir the reaction mixture vigorously at the desired temperature (typically 80-110 °C).
- Monitor the reaction's progress by Thin-Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

#### Work-up and Purification:

- Once the reaction is complete (as indicated by the disappearance of the starting material), cool the mixture to room temperature.
- Dilute the reaction mixture with an organic solvent such as ethyl acetate.
- Transfer the mixture to a separatory funnel and wash sequentially with water and brine.
- Dry the organic layer over an anhydrous drying agent (e.g.,  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ ).
- Filter off the drying agent and concentrate the organic solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel, using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to isolate the desired biaryl product.

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## References

- 1. 2-Bromo-1,3-dimethoxybenzene, 98% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. Biaryl synthesis by C-C coupling [organic-chemistry.org]
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